

Application Notes and Protocols for MS15203

Intraperitoneal (i.p.) Administration

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Compound of Interest

Compound Name: MS15203
CAS No.: 73912-52-4
Cat. No.: B1676846

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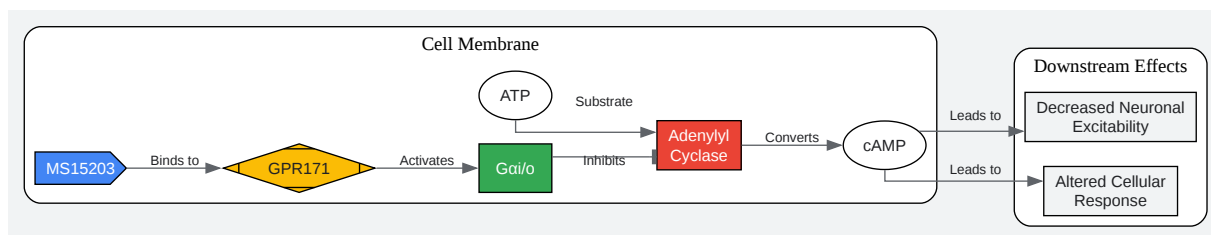
For Researchers, Scientists, and Drug Development Professionals

Introduction

MS15203 is a small molecule agonist for the G protein-coupled receptor 171 (GPR171).[1][2][3] Primarily investigated for its role in modulating pain and feeding behaviors, **MS15203** acts by activating GPR171, which is coupled to inhibitory Gai/o proteins.[1] This activation leads to a decrease in intracellular cyclic AMP (cAMP) levels and reduced neuron excitability.[1] The endogenous ligand for GPR171 is the neuropeptide BigLEN, derived from the proSAAS precursor.[1][2][3][4] Research indicates that **MS15203** has potential therapeutic applications in pain management and may influence food intake.[5][6][7][8][9]

Mechanism of Action

MS15203 selectively binds to and activates GPR171. This receptor is coupled to the Gi/o signaling pathway. Upon activation, the Gi/o protein inhibits adenylyl cyclase, leading to a reduction in intracellular cAMP levels.[5] This signaling cascade ultimately modulates neuronal function, contributing to its observed effects on pain and appetite.[5][6]



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Caption: GPR171 signaling pathway activated by **MS15203**.

Data Presentation

In Vivo Efficacy of Intraperitoneal MS15203

Study Focus	Animal Model	MS15203 Dose (i.p.)	Vehicle	Key Findings	Reference
Food Intake	Fasted Mice	3 mg/kg	6% DMSO	Significantly increased cumulative food intake.	[5]
Chronic Pain	Male Mice (CFA-induced inflammatory pain)	10 mg/kg (once daily for 5 days)	Saline	Decreased duration of thermal hypersensitivity after 3 days.	[7] [8] [9]
Chronic Pain	Male Mice (Chemotherapy-induced neuropathic pain)	10 mg/kg (once daily for 5 days)	Saline	Improved allodynia after 5 days of treatment.	[7] [8] [10]
Chronic Pain	Female Mice (CFA-induced and chemotherapy-induced pain)	10 mg/kg (once daily for 5 days)	Saline	No significant alleviation of thermal hypersensitivity or allodynia.	[7] [8] [9]
Reward Behavior	Mice	10 mg/kg	Saline	Did not induce conditioned place preference, suggesting minimal reward liability.	[1] [2] [3] [4]
Neuronal Activation	Mice	10 mg/kg	Saline	No significant increase in c-	[1] [2] [3] [4]

Fos
expression in
the ventral
tegmental
area (VTA).

Experimental Protocols

Assessment of **MS15203** on Food Intake in Mice

This protocol is adapted from a study investigating the effect of acute **MS15203** administration on food intake in fasted mice.[\[5\]](#)

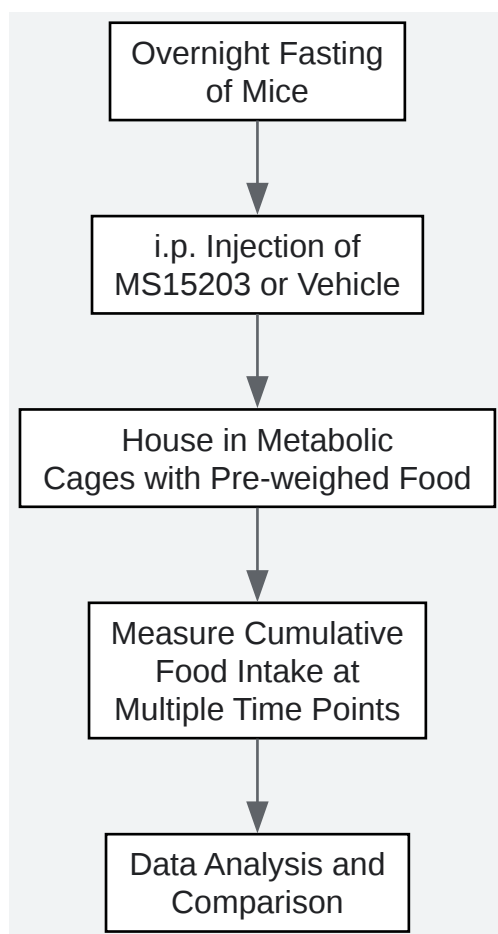
Materials:

- **MS15203**
- Vehicle (e.g., 6% DMSO in saline)
- Fasted mice
- Standard laboratory mouse chow
- Metabolic cages for monitoring food intake

Procedure:

- Fast mice overnight with free access to water.
- Prepare a solution of **MS15203** in the vehicle at the desired concentration (e.g., to deliver 3 mg/kg).
- Administer **MS15203** or vehicle via intraperitoneal (i.p.) injection.
- Immediately after injection, place mice in individual metabolic cages with a pre-weighed amount of food.

- Measure cumulative food intake at various time points (e.g., 1, 2, 4, 8, and 24 hours) by weighing the remaining food.
- Analyze the data to compare food intake between the **MS15203**-treated and vehicle-treated groups.



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Caption: Experimental workflow for food intake study.

Evaluation of MS15203 in a Chronic Inflammatory Pain Model

This protocol is based on studies evaluating the effect of **MS15203** on Complete Freund's Adjuvant (CFA)-induced inflammatory pain in mice.^{[7][8]}

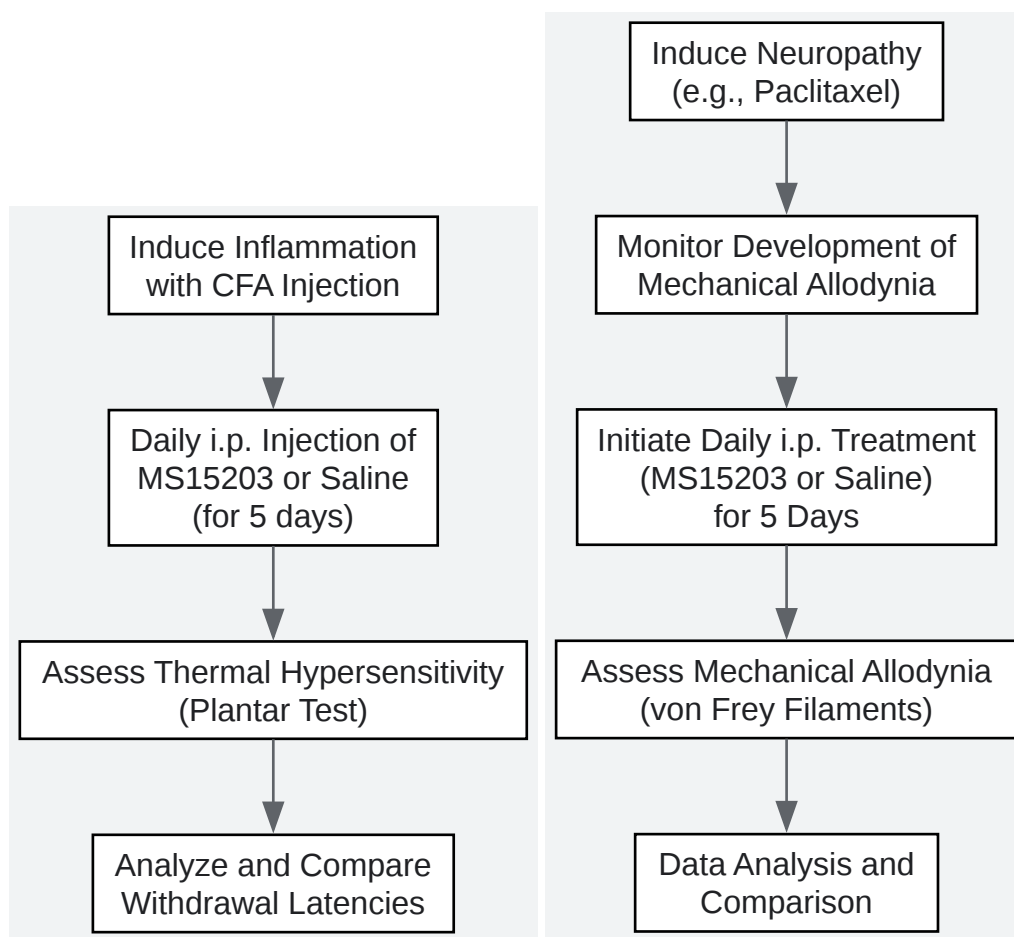
Materials:

- **MS15203**

- Saline (vehicle)
- Complete Freund's Adjuvant (CFA)
- Male and female mice
- Plantar test apparatus for measuring thermal sensitivity
- Syringes and needles for i.p. and intraplantar injections

Procedure:

- Induction of Inflammation: Briefly anesthetize mice and inject CFA into the plantar surface of one hind paw to induce localized inflammation and pain.
- Treatment Regimen: Beginning 24 hours after CFA injection, administer **MS15203** (10 mg/kg, i.p.) or saline once daily for 5 consecutive days.[\[7\]](#)[\[10\]](#)
- Assessment of Thermal Hypersensitivity: At baseline and various time points after the start of treatment, measure the thermal withdrawal latency of the inflamed paw using a plantar test apparatus.
- Data Analysis: Compare the thermal withdrawal latencies between the **MS15203**-treated and saline-treated groups for both male and female mice to determine the effect of the compound on inflammatory pain.



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